

# Preparation of AP14145 Stock Solution in DMSO: An Application Note and Protocol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AP14145

Cat. No.: B14907752

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **AP14145** using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the stability, and reliable performance of the compound in downstream applications.

## Introduction

**AP14145** is a potent negative allosteric modulator of the small-conductance calcium-activated potassium (KCa2) channels, specifically targeting KCa2.2 (SK2) and KCa2.3 (SK3).<sup>[1][2][3][4]</sup> It is a valuable tool for research in areas such as cardiac electrophysiology and neuroscience.<sup>[5][6]</sup> Proper preparation of a stock solution is the first critical step for obtaining accurate and reproducible experimental results. DMSO is a common solvent for dissolving hydrophobic small molecules like **AP14145** for in vitro studies.<sup>[5][7]</sup>

## Quantitative Data Summary

A clear understanding of the physicochemical properties of **AP14145** is essential for accurate stock solution preparation. The table below summarizes the key quantitative data for **AP14145** hydrochloride.

Property	Value	Source(s)
Molecular Weight	398.81 g/mol	[1][2][3][4]
Formula	C <sub>18</sub> H <sub>18</sub> ClF <sub>3</sub> N <sub>4</sub> O	[1]
Solubility in DMSO	Up to 100 mM	[3][4]
Recommended Stock Concentration	10 mM	[5]
Storage Temperature	-20°C	[3][4][5]

## Experimental Protocol: Preparation of a 10 mM AP14145 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **AP14145** in DMSO.

### Materials and Equipment

- **AP14145** hydrochloride powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

### Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **AP14145** and DMSO.
- Work in a well-ventilated area or a chemical fume hood.

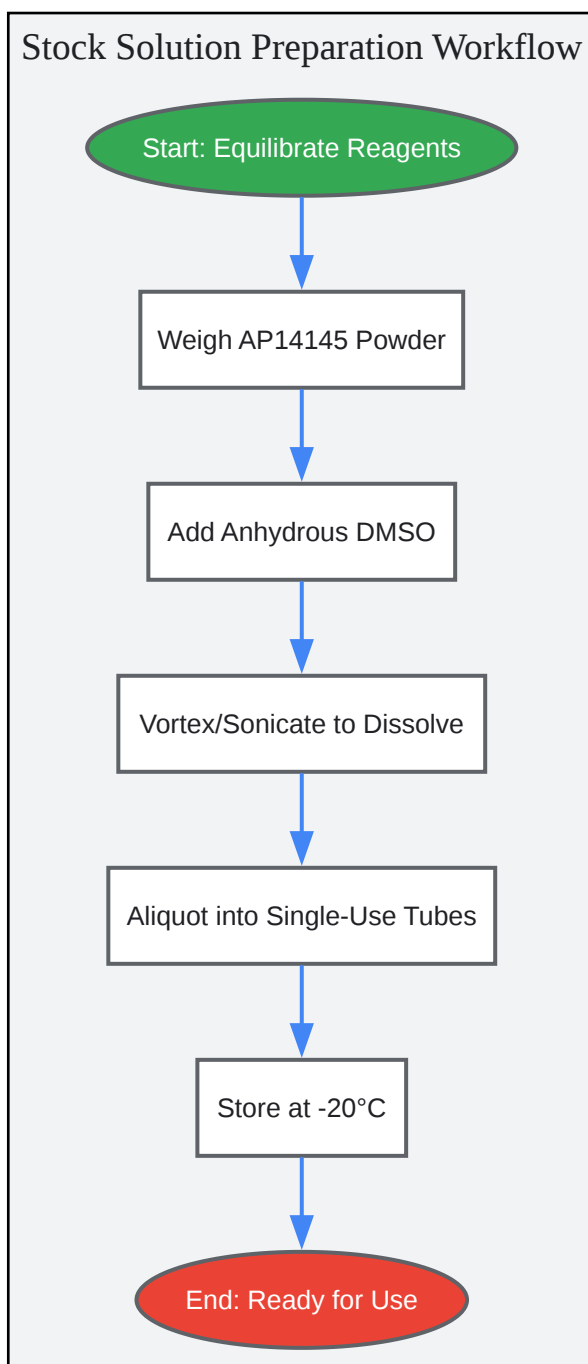
- Refer to the Safety Data Sheet (SDS) for **AP14145** and DMSO for detailed safety information.

## Step-by-Step Procedure

- Equilibrate Reagents: Allow the vial of **AP14145** powder and the bottle of DMSO to come to room temperature before opening to prevent condensation of moisture.
- Weigh **AP14145**: Tare a clean, dry microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **AP14145** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 3.988 mg of **AP14145**.
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 398.81 \text{ g/mol} = 3.988 \text{ mg}$
- Add DMSO: Using a calibrated micropipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **AP14145** powder. To prepare a 10 mM stock solution with 3.988 mg of **AP14145**, add 1 mL of DMSO.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the powder. If the compound does not fully dissolve, brief sonication in a water bath may be used to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots of the **AP14145** stock solution at -20°C.[\[3\]](#)[\[4\]](#)[\[5\]](#)

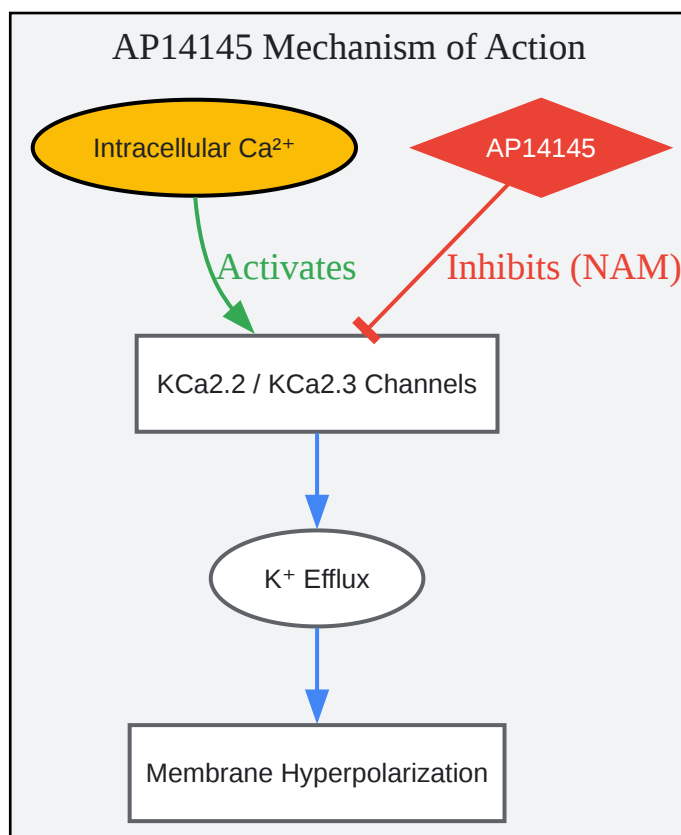
## Experimental Workflow and Signaling Pathway Diagrams

To visually represent the processes involved, the following diagrams have been generated using Graphviz.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **AP14145** stock solution.



[Click to download full resolution via product page](#)

Caption: **AP14145** signaling pathway.

## Best Practices for Handling and Use

- **Avoid Moisture:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. Use anhydrous or molecular biology grade DMSO and keep the bottle tightly sealed when not in use.
- **Prevent Precipitation:** When diluting the DMSO stock solution into aqueous buffers or cell culture media, it is best to make intermediate dilutions in DMSO first. To avoid precipitation, do not add the concentrated DMSO stock directly into a large volume of aqueous solution. The final concentration of DMSO in cell-based assays should typically be kept below 0.5% to avoid cytotoxicity.[8]
- **Vehicle Control:** Always include a vehicle control (DMSO at the same final concentration as the **AP14145**-treated samples) in your experiments to account for any effects of the solvent.

- Stability: While **AP14145** is stable as a powder at -20°C for extended periods, solutions in DMSO should be used within a reasonable timeframe.[7] Avoid long-term storage of diluted aqueous solutions. For in vitro experiments, fresh dilutions from the frozen stock should be prepared on the day of the experiment.[5]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. biocat.com [biocat.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. AP 14145 hydrochloride | Calcium-Activated Potassium Channels | Tocris Bioscience [tocris.com]
- 4. rndsystems.com [rndsystems.com]
- 5. A new negative allosteric modulator, AP14145, for the study of small conductance calcium-activated potassium (KCa2) channels - PMC [pmc.ncbi.nlm.nih.gov]
- 6. A new negative allosteric modulator, AP14145, for the study of small conductance calcium-activated potassium (KCa 2) channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. file.selleckchem.com [file.selleckchem.com]
- 8. medchemexpress.cn [medchemexpress.cn]
- To cite this document: BenchChem. [Preparation of AP14145 Stock Solution in DMSO: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14907752#how-to-prepare-ap14145-stock-solution-with-dmsol]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)